

Cellular Targets of Cosmetic Peptide Complexes: An In-depth Technical Guide

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Compound of Interest

Compound Name: Peptide 9

Cat. No.: B1576980

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the cellular targets and mechanisms of action of prominent cosmetic peptide complexes. The information is intended for researchers, scientists, and professionals in the field of drug development to facilitate a deeper understanding of the biological activity of these compounds and to support further research and development.

Signal Peptides: Modulators of the Extracellular Matrix

Signal peptides are short sequences of amino acids that mimic fragments of extracellular matrix (ECM) proteins, such as collagen and elastin. By binding to specific receptors on fibroblasts, they stimulate the synthesis of new ECM components, leading to improved skin structure and a reduction in the signs of aging.

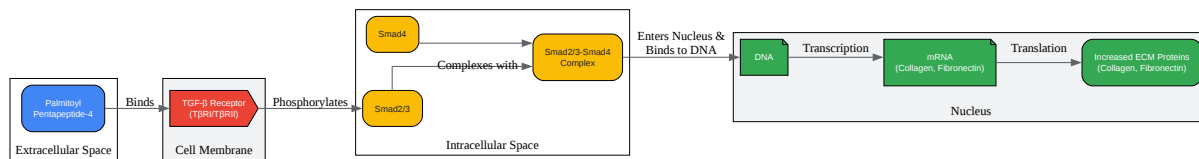
Palmitoyl Pentapeptide-4 (Matrixyl®)

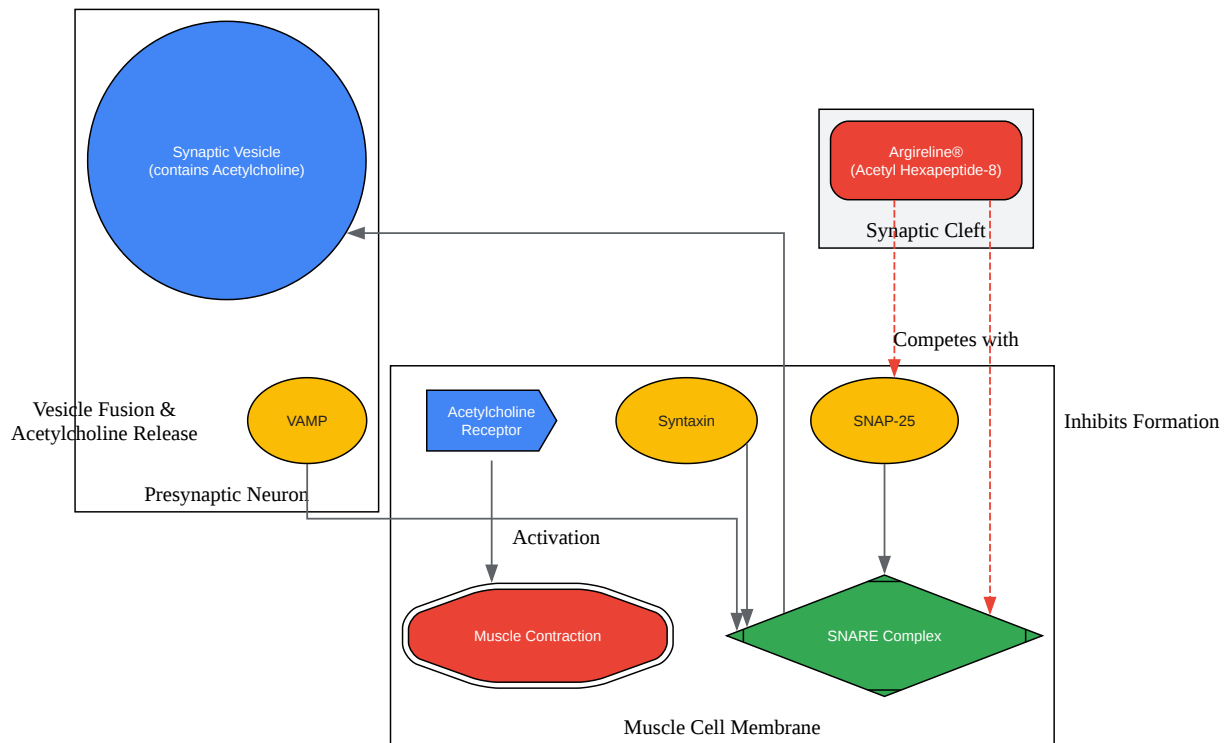
Palmitoyl Pentapeptide-4 is a synthetic peptide that is a subfragment of the alpha-1 chain of human type I collagen. Its primary cellular target is the dermal fibroblast, where it stimulates the

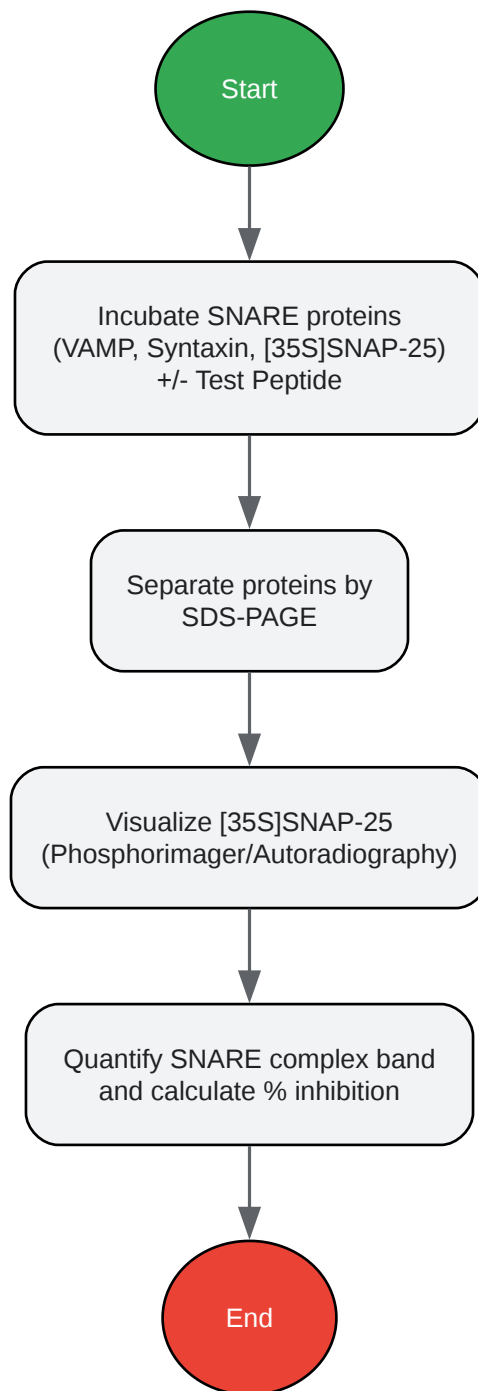
production of collagen, fibronectin, and hyaluronic acid.

Mechanism of Action: Palmitoyl Pentapeptide-4 is believed to stimulate the Transforming Growth Factor- β (TGF- β) signaling pathway. TGF- β is a key cytokine that regulates the synthesis of ECM proteins. Upon binding to its receptor on the fibroblast cell surface, Palmitoyl Pentapeptide-4 initiates a signaling cascade that leads to the transcription of genes encoding for collagen I, collagen III, and fibronectin. This results in an increased deposition of these proteins in the dermal matrix, improving skin thickness and reducing the appearance of wrinkles.

Signaling Pathway of Palmitoyl Pentapeptide-4







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